

An In-depth Technical Guide to the Safe Handling of 2-(Methylamino)benzonitrile

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Compound of Interest

Compound Name: 2-(Methylamino)benzonitrile

Cat. No.: B176525

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Prepared for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive guide to the safe handling, storage, and emergency management of **2-(Methylamino)benzonitrile** (CAS No. 17583-40-3). As a Senior Application Scientist, the following protocols and recommendations are synthesized from established safety data and field-proven best practices to ensure the highest standards of laboratory safety and experimental integrity. The causality behind each procedural choice is explained to empower researchers with a deep, actionable understanding of risk mitigation.

Compound Identification and Physicochemical Properties

2-(Methylamino)benzonitrile is a solid organic compound utilized in various synthetic chemistry applications.^[1] A thorough understanding of its physical and chemical properties is the foundation of a robust safety protocol.

Property	Value	Source
CAS Number	17583-40-3	[1] [2]
Molecular Formula	C ₈ H ₈ N ₂	[1]
Molecular Weight	132.16 g/mol	[2]
Appearance	White to off-white solid	[1]
Melting Point	70 °C	[1]
Boiling Point	136 °C at 16 Torr	[1]
Storage Temperature	2-8°C, sealed in dry, dark place	[1] [2]

Hazard Identification and GHS Classification

2-(Methylamino)benzonitrile is classified as hazardous under the Globally Harmonized System (GHS). The primary risks are associated with acute toxicity and irritation.[\[2\]](#) The GHS classification dictates the minimum personal protective equipment (PPE) and handling controls required.

GHS Classification	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation	[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[2]

GHS Label Elements:

- Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)
- Signal Word:Warning[\[2\]](#)

A Proactive Approach: Risk Assessment and the Hierarchy of Controls

Effective laboratory safety transcends simple rule-following; it involves a dynamic risk assessment process. The "Hierarchy of Controls" is a fundamental principle that prioritizes the most effective safety measures. This approach is a self-validating system, as it systematically reduces risk at its source.

Hierarchy of Controls for 2-(Methylamino)benzonitrile

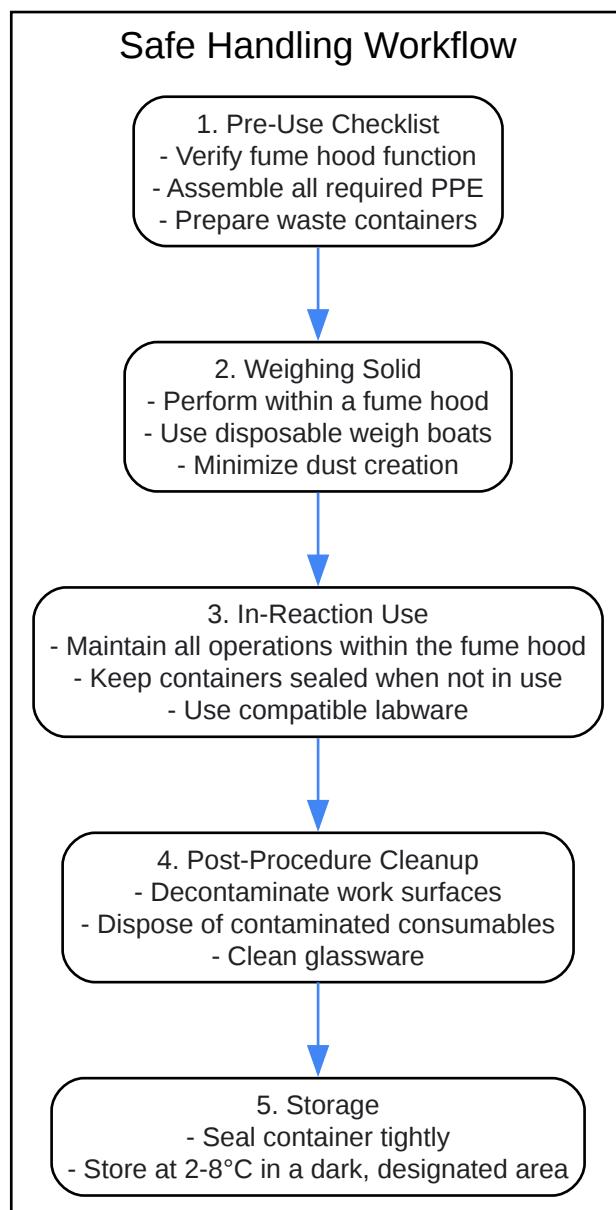
Elimination
(Most Effective)

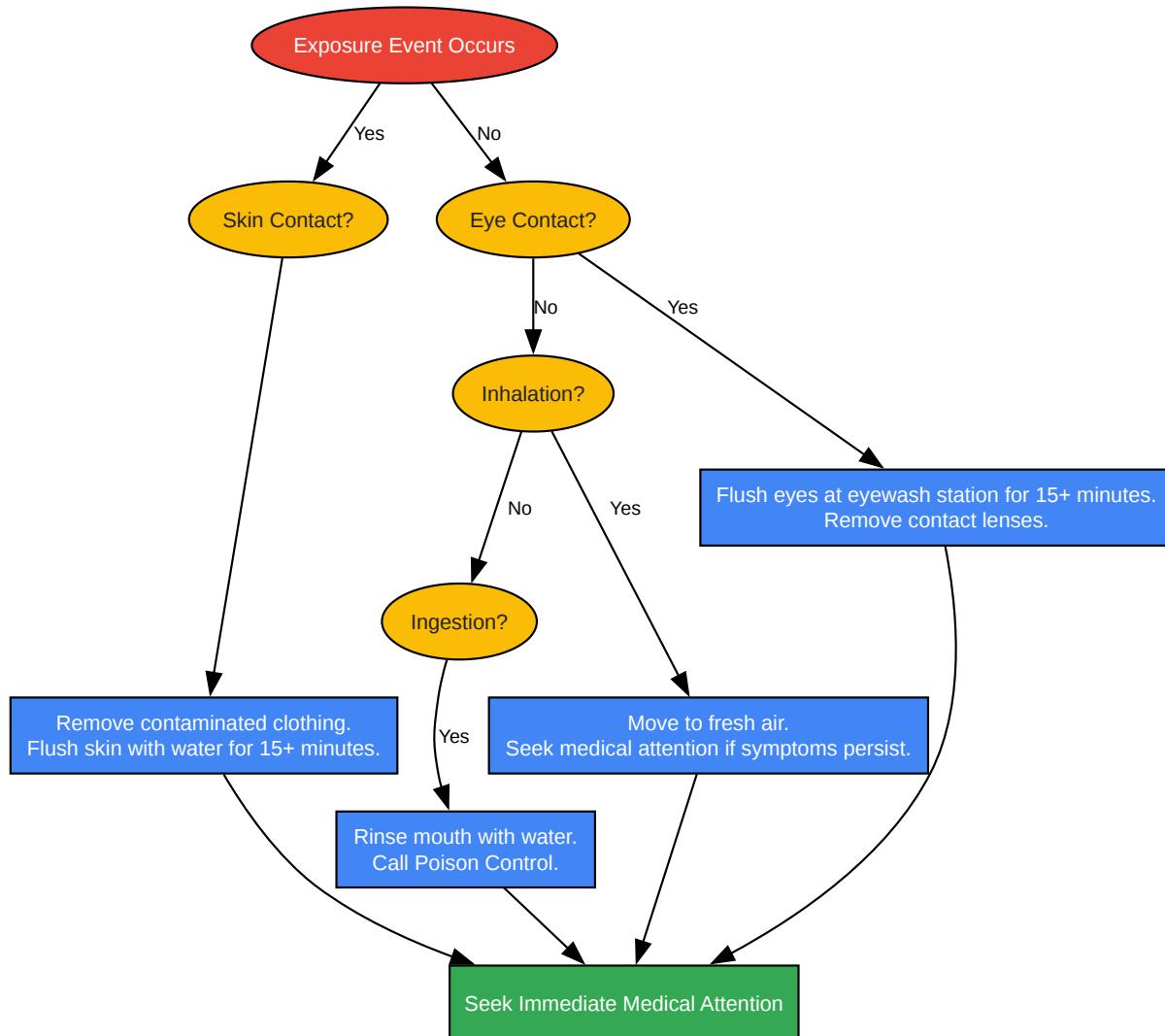
Substitution

Engineering Controls
(e.g., Fume Hood)

Administrative Controls
(e.g., SOPs, Training)

Personal Protective Equipment
(Least Effective)



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Caption: Decision tree for responding to an exposure incident.

First-Aid Measures

- Skin Contact: Immediately remove all contaminated clothing. F[3]lush the affected skin area with copious amounts of soap and water for at least 15 minutes. S[4]eek medical attention if skin irritation develops or persists. *[4] Eye Contact: Immediately flush eyes with lukewarm,

gently flowing water for at least 15 minutes at an eyewash station, holding the eyelids open. Remove contact lenses if present and easy to do. Transport the victim to a hospital for medical evaluation, even if no symptoms are immediately apparent. ***[3]** Inhalation: Move the affected person to fresh air immediately. If symptoms such as coughing, wheezing, or shortness of breath occur, call for medical assistance. ***[3]** Ingestion: Rinse the mouth thoroughly with water. Immediately call a poison control center or physician for guidance. Do not induce vomiting unless directed to do so by medical personnel.

Spill and Leak Management

- Minor Spill (Solid): Ensure proper PPE is worn. Avoid generating dust. Gently sweep or vacuum the solid material into a suitable, labeled container for hazardous waste disposal. Decontaminate the spill area with an appropriate solvent and wash thoroughly.
- Major Spill: Evacuate the immediate area and alert nearby personnel. Prevent entry into the contaminated zone. Contact your institution's Environmental Health & Safety (EHS) department or emergency response team immediately. Prevent the spilled material from entering drains or waterways.

[6]### 6. Waste Disposal

Chemical waste must be managed according to institutional, local, and national regulations.

[7][8]* Procedure: Collect all waste containing **2-(Methylamino)benzonitrile**, including contaminated consumables (gloves, paper towels, weigh boats), in a designated, sealed, and clearly labeled hazardous waste container.

- Prohibition: Never dispose of **2-(Methylamino)benzonitrile** or its containers in the regular trash or down the sanitary sewer. Handle uncleaned containers as you would the product itself.

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